Application Notes and Protocols: Cyclododecene as a Precursor for Macrocyclic Compounds

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Compound of Interest	
Compound Name:	*Cyclododecene*
CAS No.:	*1129-89-1*
Cat. No.:	*B074035*

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Introduction

Cyclododecene, a 12-carbon cyclic olefin, is a versatile and economically significant building block in the chemical industry. Primarily derived from the cyclotrimerization of 1,3-butadiene followed by partial or full hydrogenation, its unique ring structure serves as a gateway to a diverse array of macrocyclic compounds and polymers. The inherent ring strain and the reactive double bond allow for a variety of chemical transformations, including ring-opening cleavage, polymerization, and ring expansion. These transformations yield high-value products with widespread applications, from engineering plastics and high-performance lubricants to fine fragrances and advanced optical materials. This document provides detailed application notes and experimental protocols for key synthetic routes starting from **cyclododecene**, intended for researchers, chemists, and professionals in drug development and materials science.

Application Note 1: Synthesis of Dodecanedioic Acid (DDDA)

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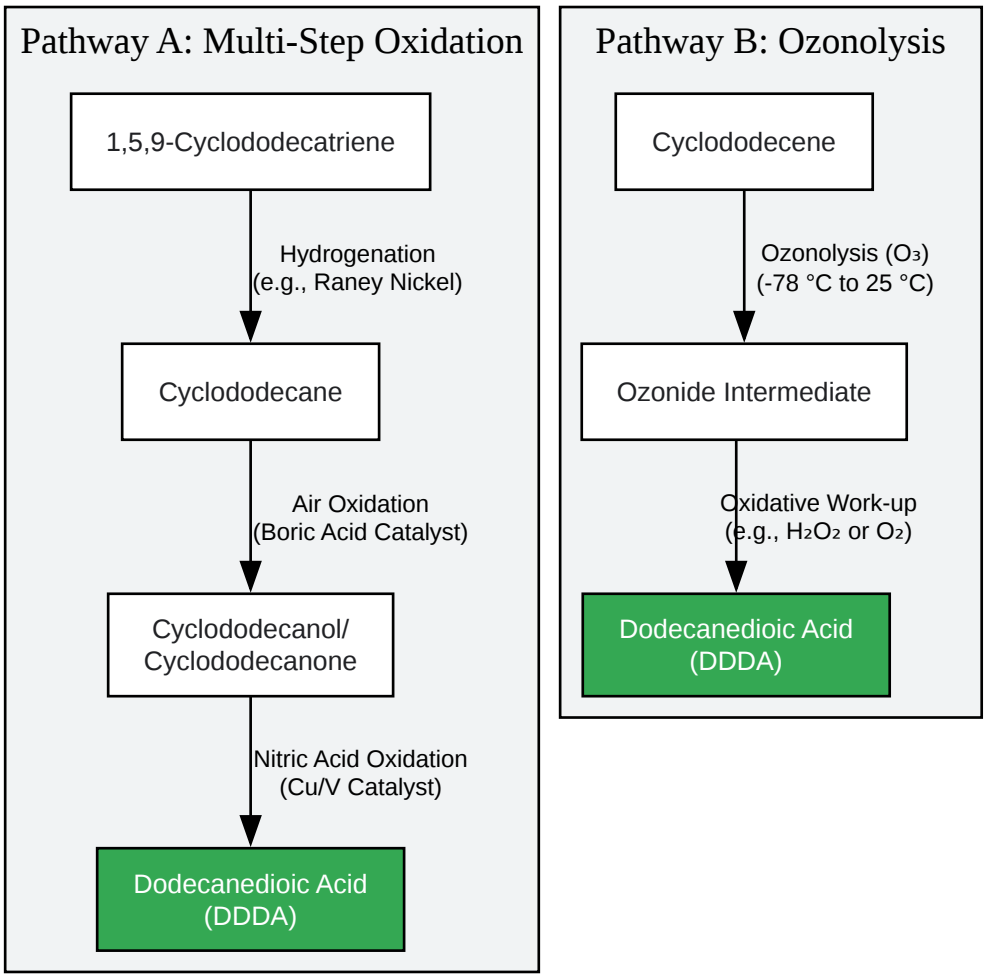
Overview

Dodecanedioic acid (DDDA) is a linear α,ω-dicarboxylic acid that is a crucial monomer for the production of high-performance polyamides (such as Nylon 6,12), polyesters, and polyurethanes.[1] It also finds use as a corrosion inhibitor, a component in lubricants and plasticizers, and a raw material for fragrances.[1] **Cyclododecene** can be efficiently converted to DDDA through two primary industrial routes: a multi-step process involving hydrogenation and subsequent oxidation, or a direct oxidative cleavage via ozonolysis.

Key Synthetic Pathways

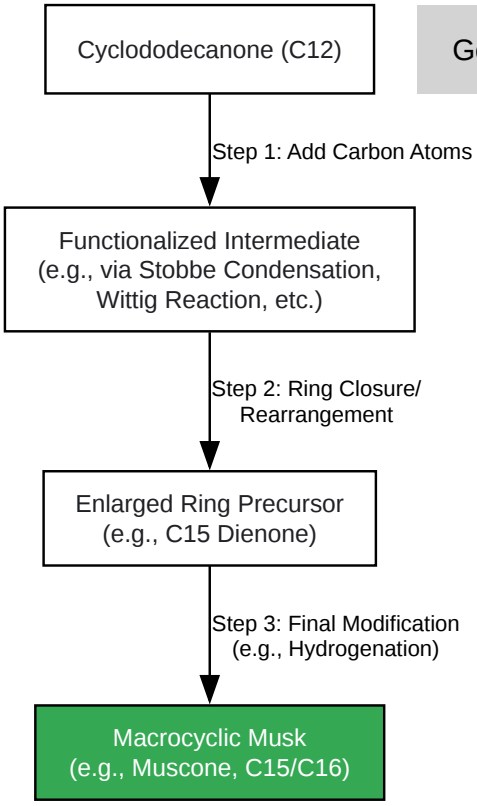
Two major pathways from **cyclododecene**'s precursors to DDDA are outlined below.

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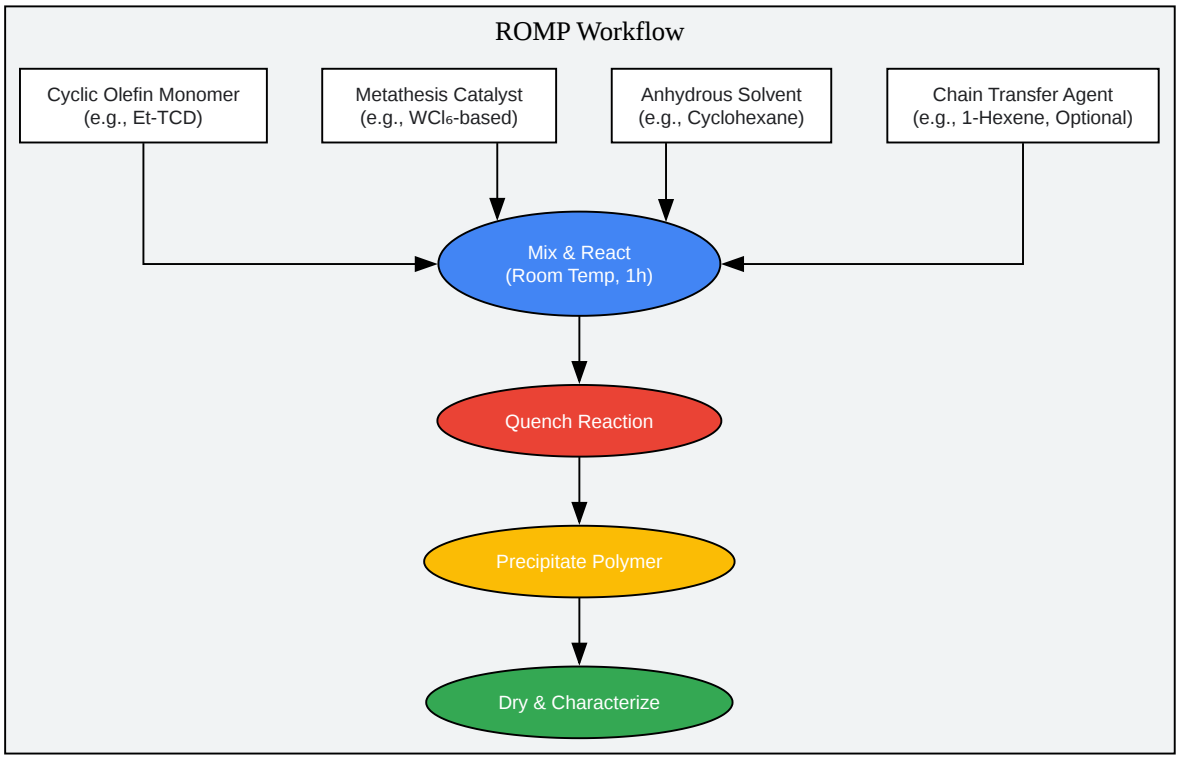


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General Workflow: Ring Expansion for Musk Synthesis



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References

- 1. Uses and Preparation of Dodecanedioic acid_Chemicalbook [chemicalbook.com]
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